

# Solubility Profile of Bis(2-bromoethyl) ether: A Technical Guide

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## Compound of Interest

Compound Name: *Bis(2-bromoethyl) ether*

Cat. No.: *B105441*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Bis(2-bromoethyl) ether** in various solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound in their work. All data is presented in a clear, tabular format for ease of comparison, and a detailed experimental protocol for solubility determination is provided.

## Quantitative Solubility Data

The solubility of **Bis(2-bromoethyl) ether** has been characterized in a range of common laboratory solvents. The following table summarizes the available quantitative and qualitative solubility data. It is important to note that while quantitative data for some solvents is readily available, for others, only qualitative descriptors have been reported in the literature.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Dimethyl sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	100 mg/mL (431.18 mM)	Not Specified	Ultrasonic assistance may be required.[1]
Chloroform	CHCl <sub>3</sub>	Soluble	Not Specified	-
Methanol	CH <sub>3</sub> OH	Slightly Soluble	Not Specified	-
Water	H <sub>2</sub> O	Not miscible or difficult to mix	Not Specified	Forms a separate phase. [2][3][4][5][6]
Acetone	C <sub>3</sub> H <sub>6</sub> O	Soluble	Not Specified	Quantitative data not found in the literature.
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Soluble	Not Specified	Quantitative data not found in the literature.
Diethyl ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Soluble	Not Specified	Based on the solubility of similar brominated ether compounds.[7]

## Experimental Protocol: Determination of Thermodynamic Solubility of a Liquid Compound

The following protocol outlines a general and reliable method for determining the thermodynamic solubility of a liquid compound such as **Bis(2-bromoethyl) ether** in a given solvent. This method is based on the widely used shake-flask technique.

### 1. Materials and Equipment:

- Bis(2-bromoethyl) ether** (solute)

- Selected solvent of interest
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Glass vials with screw caps (e.g., 4 mL)
- Positive displacement pipette or gas-tight syringe
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (0.22  $\mu\text{m}$ , solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometer) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes for standard preparation.

## 2. Procedure:

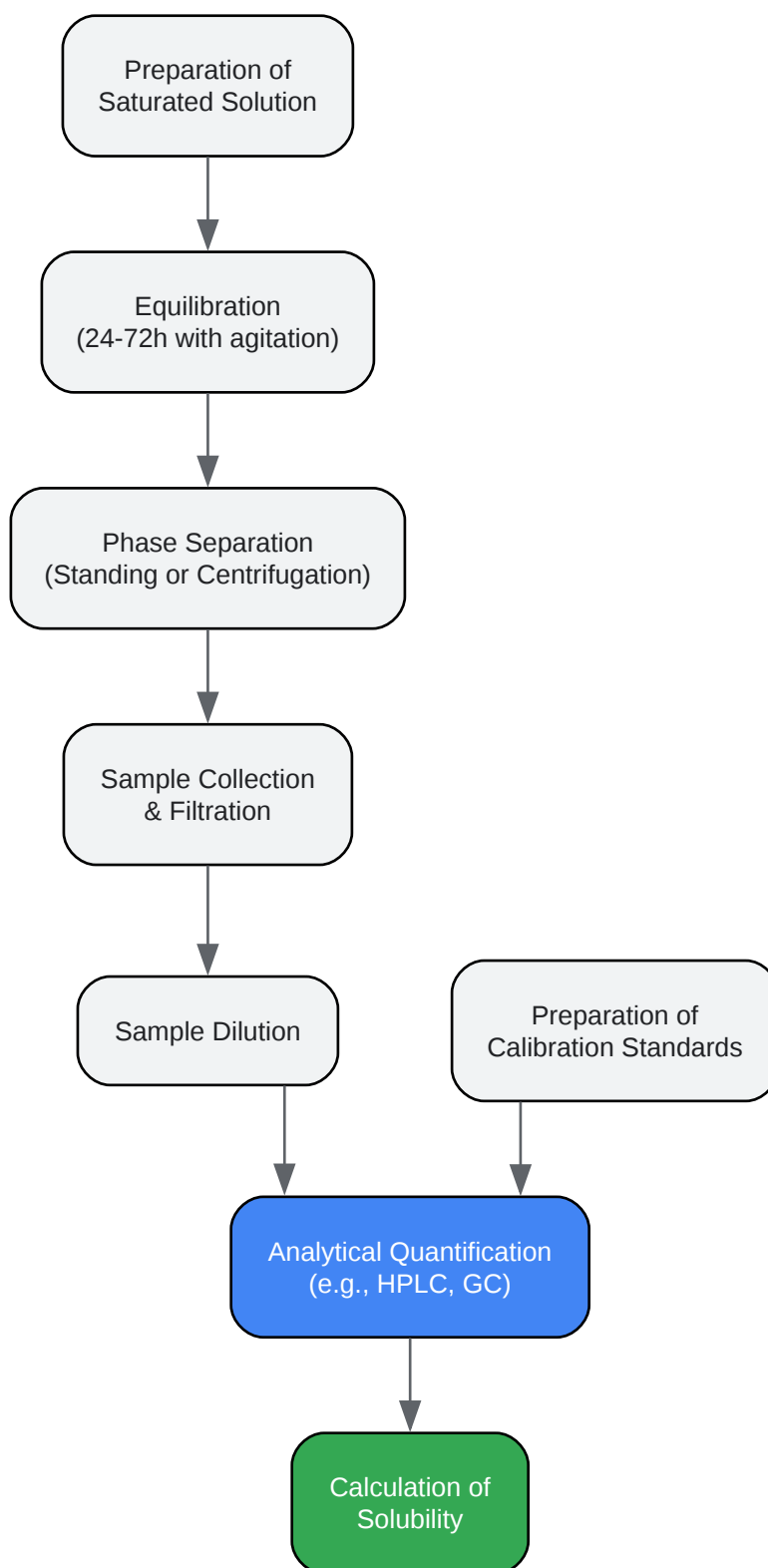
- Preparation of Saturated Solution:
  - Add a known volume of the selected solvent to a glass vial.
  - Add an excess amount of **Bis(2-bromoethyl) ether** to the solvent. An excess is visually confirmed by the presence of a second, undissolved liquid phase after vigorous mixing.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
  - Agitate the samples for a sufficient period to allow the system to reach thermodynamic equilibrium. This typically requires 24 to 72 hours. The agitation ensures intimate contact between the two phases.

- Phase Separation:
  - After the equilibration period, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 24 hours to allow for complete phase separation.
  - Alternatively, for faster separation, centrifuge the vials at a moderate speed.
- Sample Collection and Preparation:
  - Carefully withdraw an aliquot of the supernatant (the solvent phase saturated with the solute) using a pipette or syringe. It is crucial to avoid disturbing the undissolved solute phase at the bottom of the vial.
  - Filter the collected aliquot through a 0.22  $\mu\text{m}$  syringe filter into a clean vial to remove any microscopic droplets of the undissolved solute.
  - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
  - Prepare a series of calibration standards of **Bis(2-bromoethyl) ether** of known concentrations in the selected solvent.
  - Analyze the calibration standards and the diluted sample using a validated analytical method (e.g., HPLC-UV or GC-FID).
  - Construct a calibration curve by plotting the instrumental response versus the concentration of the standards.
  - Determine the concentration of **Bis(2-bromoethyl) ether** in the diluted sample from the calibration curve.
- Calculation of Solubility:
  - Calculate the original concentration of the saturated solution by multiplying the concentration of the diluted sample by the dilution factor.

- The result represents the thermodynamic solubility of **Bis(2-bromoethyl) ether** in the specific solvent at the tested temperature, which can be expressed in units such as g/100 mL, mg/mL, or molarity (mol/L).

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the thermodynamic solubility of a liquid compound.



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Caption: Workflow for Thermodynamic Solubility Determination.

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